

Physical properties including boiling point and density of 4-Penten-2-OL

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Compound of Interest

Compound Name: 4-Penten-2-OL

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A Technical Guide to the Physical Properties of 4-Penten-2-ol

This technical guide provides an in-depth overview of the key physical properties of **4-Penten-2-ol**, with a specific focus on its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document summarizes empirical data and outlines the standard experimental protocols for the determination of these properties.

Physical Properties Data

The physical characteristics of **4-Penten-2-ol** are well-documented in chemical literature. The following table summarizes the reported values for its boiling point and density, providing a quick reference for laboratory applications.

Physical Property	Value	Conditions
Boiling Point	115-116 °C	At standard atmospheric pressure (lit.) [1] [2] [3] [4] [5]
116 °C		At standard atmospheric pressure [6]
115.00-117.00 °C		At standard atmospheric pressure [7]
Density	0.837 g/mL	at 25 °C (lit.) [1] [2] [3] [4] [5] [6]
Specific Gravity	0.834-0.838	at 20 °C [7]

Experimental Protocols

The accurate determination of physical properties is fundamental to chemical characterization. The following sections detail the standard methodologies for measuring the boiling point and density of a liquid organic compound such as **4-Penten-2-ol**.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[8\]](#)[\[9\]](#) A common and reliable method for determining the boiling point of small quantities of liquid is the capillary tube method.[\[8\]](#)[\[10\]](#)

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or MelTemp apparatus)[\[11\]](#)
- Beaker
- Clamps and stand

Procedure:

- Sample Preparation: A small amount (a few milliliters) of **4-Penten-2-ol** is placed into the small test tube.[9]
- Capillary Insertion: A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.[10]
- Apparatus Setup: The test tube is securely attached to a thermometer, ensuring the bulb of the thermometer is level with the liquid sample. This assembly is then immersed in a heating bath (e.g., water or oil), making sure the liquid level in the test tube is below the bath's surface.[10]
- Heating: The bath is heated gently and stirred to ensure uniform temperature distribution.[12]
- Observation: As the temperature rises, air trapped in the capillary tube will slowly escape. Upon reaching the boiling point, the vapor pressure of the liquid will equal the atmospheric pressure, resulting in a rapid and continuous stream of bubbles emerging from the capillary tube.[8]
- Measurement: The heat source is removed, and the bath is allowed to cool slowly. The boiling point is recorded as the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube.[8]

Determination of Density

Density is an intrinsic property of a substance, defined as its mass per unit volume.[13][14] For a liquid like **4-Penten-2-ol**, density can be determined with high accuracy using basic laboratory equipment.

Apparatus:

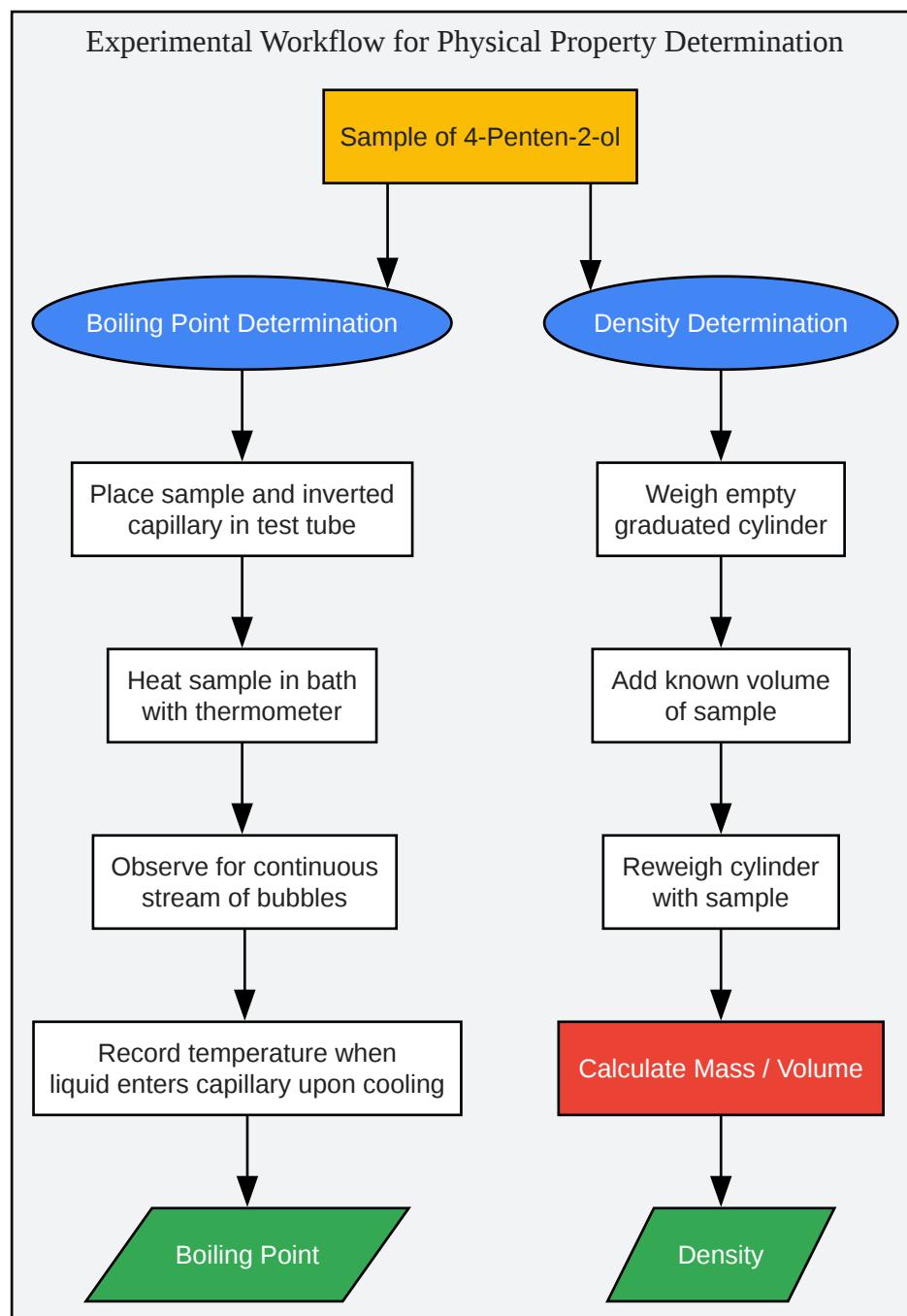
- Graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance (analytical or top-pan)

Procedure:

- Mass of Empty Cylinder: The mass of a clean, dry graduated cylinder is accurately measured using an electronic balance and recorded.[15]
- Volume Measurement: A specific volume of **4-Penten-2-ol** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus to ensure accuracy. [13][15]
- Mass of Cylinder and Liquid: The graduated cylinder containing the liquid is reweighed, and the combined mass is recorded.[15]
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty cylinder from the combined mass.[15] The density (ρ) is then calculated using the formula:
 - $\rho = \text{mass} / \text{volume}$ [13]
- Repeatability: To improve accuracy and precision, the procedure should be repeated multiple times, and the average density should be calculated.[15][16]

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of **4-Penten-2-ol**.



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Caption: Workflow for determining the boiling point and density of **4-Penten-2-ol**.

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